

Personal protective equipment for handling Clobutinol Hydrochloride

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Compound of Interest

Compound Name: Clobutinol Hydrochloride

Cat. No.: B194082

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Essential Safety and Handling Guide for Clobutinol Hydrochloride

This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **Clobutinol Hydrochloride**, tailored for research and drug development professionals. Adherence to these protocols is critical to ensure personnel safety and regulatory compliance.

Immediate Safety Information: Personal Protective Equipment (PPE)

When handling **Clobutinol Hydrochloride**, a thorough risk assessment is necessary to ensure the appropriate level of protection.^[1] Based on the known hazards, including being harmful if swallowed, the following personal protective equipment is mandatory to minimize exposure.^[2]

- **Gloves:** Wear two pairs of powder-free nitrile gloves.^{[3][4]} The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff.^[3] Gloves should be changed regularly or immediately if contaminated, torn, or punctured.^[3]
- **Gown:** A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.^[3] Laboratory coats made of absorbent materials are not suitable.^[1]

- **Eye and Face Protection:** Use safety goggles and a face shield to protect against splashes or aerosols.[1][5]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-certified N95, N100, or P100 respirator is strongly recommended.[4][5] All respirator use must comply with a comprehensive respiratory protection program, including fit-testing.[4]
- **Additional Protection:** For extensive handling, disposable head, hair, beard, and shoe covers should be utilized.[1]

Quantitative Safety and Storage Data

For quick reference, the following table summarizes key quantitative information for **Clobutinol Hydrochloride**.

| Parameter | Value | Source |
|----------------------------------|--|--------|
| CAS Number | 1215-83-4 | [6][7] |
| Molecular Formula | C ₁₄ H ₂₃ Cl ₂ NO | [6] |
| Molecular Weight | 292.24 g/mol | [6] |
| Recommended Storage (Neat) | 4°C, sealed, away from moisture | [6] |
| Recommended Storage (In Solvent) | -20°C for 1 month; -80°C for 6 months | [6][8] |
| Hazard Statement | H302: Harmful if swallowed | [2] |
| Environmental Hazard | H410: Very toxic to aquatic life with long lasting effects | [2] |

Operational and Disposal Plan

This section provides detailed, procedural guidance for the complete lifecycle of handling **Clobutinol Hydrochloride** within a laboratory setting.

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, inspect the shipping container for any signs of damage or leakage. Wear appropriate PPE, including gloves, during inspection.
- **Storage:** Immediately transfer the compound to the designated secure storage area.
 - For the neat (powder) form, store the container tightly sealed in a cool, well-ventilated area at the recommended temperature of 4°C.[6]
 - If prepared in a solvent, store at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).[6][8]
- **Labeling:** Ensure the container is clearly labeled with the chemical name, concentration (if in solution), date received/prepared, and all relevant hazard warnings.

Step 2: Safe Handling and Experimental Use

- **Controlled Area:** All handling of **Clobutinol Hydrochloride** should occur in a designated, restricted area, such as a chemical fume hood or other ventilated enclosure, to minimize inhalation exposure.[2][6]
- **PPE Application:** Don all required PPE as specified above before beginning any work.
- **Preventing Contamination:**
 - Avoid the formation of dust and aerosols.[2][6]
 - Do not eat, drink, or smoke in the handling area.[9]
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[3]
- **Weighing and Solution Preparation:**
 - When weighing the solid form, use a ventilated balance enclosure to contain any airborne particles.
 - When preparing solutions, add the solvent to the powder slowly to avoid splashing.

Step 3: Emergency Procedures

Accidental Release Measures:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing full PPE, prevent further leakage or spillage. Keep the product away from drains and water courses.[\[6\]](#)
- Cleanup:
 - For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[6\]](#)
 - For solid spills, carefully scoop the material into a labeled waste container. Avoid creating dust.
- Decontamination: Decontaminate the spill surface and any affected equipment by scrubbing with alcohol.[\[6\]](#)
- Disposal: Place all contaminated materials, including cleaning supplies and PPE, into a sealed and labeled container for hazardous waste disposal.[\[6\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[\[2\]](#)[\[6\]](#)
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.
[\[6\]](#)

- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)

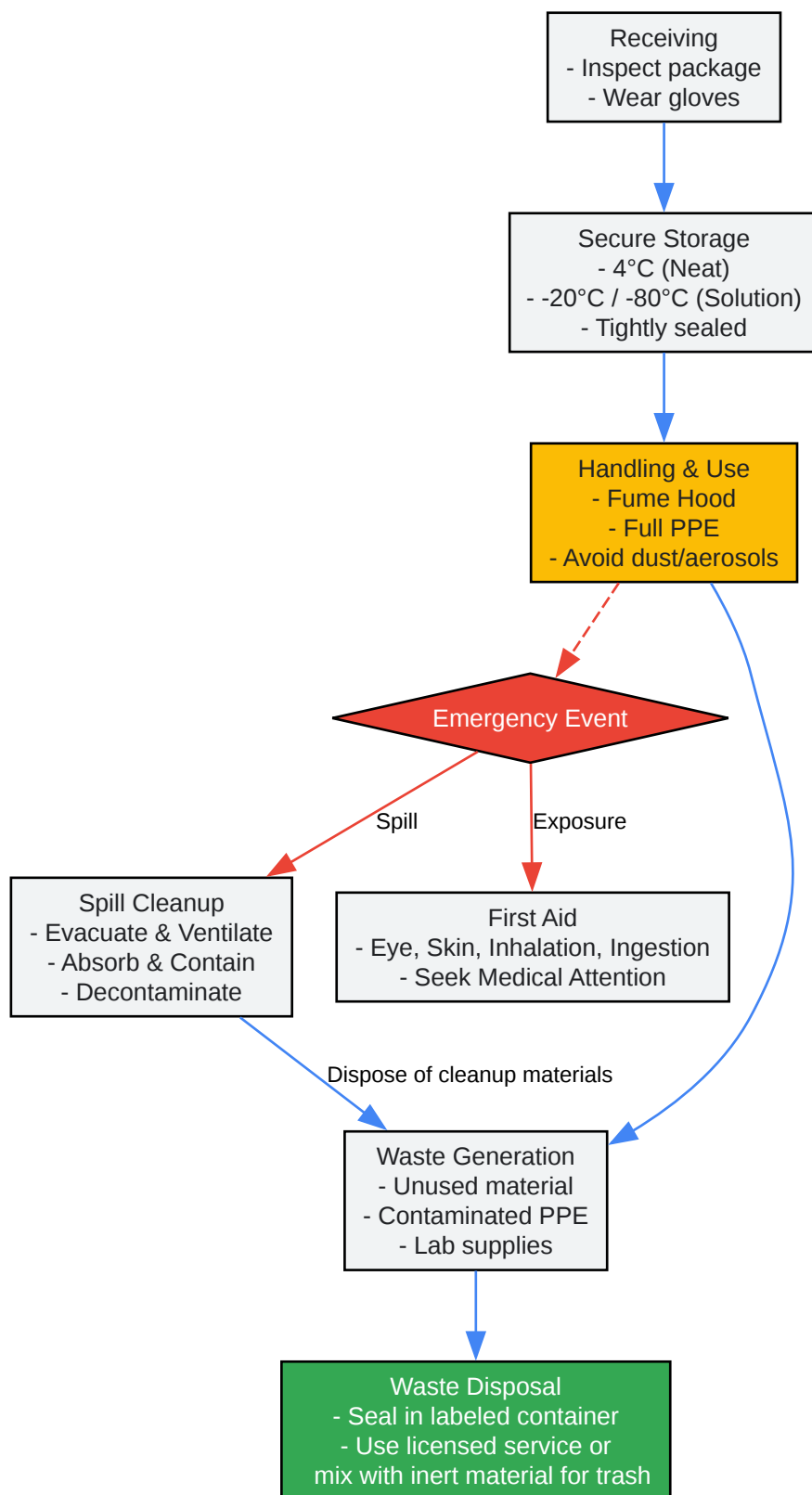
Step 4: Waste Disposal Plan

The disposal of **Clobutinol Hydrochloride** and its containers must be conducted in strict accordance with all federal, state, and local regulations.[\[6\]](#)

- Waste Collection:
 - Collect all waste, including unused material, contaminated lab supplies (e.g., pipette tips, tubes), and PPE, in a designated, clearly labeled, and sealed hazardous waste container.
- Disposal Methods:
 - Preferred Method: Utilize a licensed professional waste disposal service or a community drug take-back program.[\[10\]](#)[\[11\]](#) This is the safest and most environmentally responsible option.
 - Alternative Method (if no take-back program is available):
 1. Remove the material from its original container.[\[11\]](#)[\[12\]](#)
 2. Mix the **Clobutinol Hydrochloride** waste with an undesirable, inert substance such as kitty litter or used coffee grounds to make it less appealing and recognizable.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 3. Place the mixture into a sealable bag or a container that will not leak.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 4. Dispose of the sealed container in the household trash.
 5. Before discarding the original container, remove or scratch out all personal and identifying information from the label.[\[10\]](#)[\[12\]](#)
 - Do NOT flush this chemical down the toilet or drain, as it is very toxic to aquatic life.[\[2\]](#)[\[12\]](#)

Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe management of **Clobutinol Hydrochloride**.



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Caption: Workflow for safe handling and disposal of **Clobutinol Hydrochloride**.

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